

1-(Bromomethyl)-4-(methylsulfonyl)benzene

molecular weight and formula

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Compound of Interest

Compound Name:	1-(Bromomethyl)-4-(methylsulfonyl)benzene
Cat. No.:	B1295055

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In-Depth Technical Data: 1-(Bromomethyl)-4-(methylsulfonyl)benzene

This technical guide provides the core physicochemical properties of **1-(Bromomethyl)-4-(methylsulfonyl)benzene**, a compound of interest for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy access and comparison for research and experimental purposes.

Physicochemical Properties

The fundamental molecular characteristics of **1-(Bromomethyl)-4-(methylsulfonyl)benzene** are summarized below.

Property	Value
Molecular Formula	C ₈ H ₉ BrO ₂ S ^{[1][2]}
Molecular Weight	249.12 g/mol ^[1]
Alternate Names	4-(Bromomethyl)phenyl methyl sulfone, 4-(Methylsulfonyl)benzyl bromide ^[2]
CAS Number	53606-06-7 ^{[1][2][3]}

Experimental Protocols and Visualizations

The scope of this document is to provide the fundamental molecular weight and formula for **1-(Bromomethyl)-4-(methylsulfonyl)benzene**. As this request pertains to the intrinsic properties of a chemical compound rather than a biological pathway or experimental workflow, detailed experimental protocols and signaling pathway diagrams are not applicable.

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References

- 1. 1-(BROMOMETHYL)-4-(METHYLSULFONYL)BENZENE | 53606-06-7 [chemicalbook.com]
- 2. 1-(Bromomethyl)-4-(methylsulfonyl)benzene [oakwoodchemical.com]
- 3. 1-(Bromomethyl)-4-(methylsulfonyl)benzene 95% | CAS: 53606-06-7 | AChemBlock [achemblock.com]
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